

A Comprehensive Technical Guide to Tetramethylammonium Oxalate: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: Tetramethylammonium oxalate

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Abstract

Tetramethylammonium oxalate, with the chemical formula $[(\text{CH}_3)_4\text{N}]_2\text{C}_2\text{O}_4$, is a quaternary ammonium salt that finds utility in various chemical and material science applications. This technical guide provides an in-depth overview of its synthesis, physicochemical properties, and notable applications. Detailed experimental protocols, comprehensive data tables, and visualizations of the synthesis pathway are presented to serve as a valuable resource for researchers and professionals in related fields.

Introduction

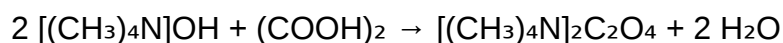
Tetramethylammonium oxalate is a white crystalline solid known for its high solubility in water.^[1] It is composed of two tetramethylammonium cations, $[(\text{CH}_3)_4\text{N}]^+$, and one oxalate anion, $\text{C}_2\text{O}_4^{2-}$. The compound is primarily utilized as a phase-transfer catalyst, a reagent in materials synthesis, and has shown promise as a performance enhancer in polymerase chain reaction (PCR).^{[1][2]} This guide aims to consolidate the available scientific information on **tetramethylammonium oxalate**, offering a detailed examination of its synthesis and properties.

Synthesis of Tetramethylammonium Oxalate

The primary and most direct method for synthesizing **tetramethylammonium oxalate** is through the acid-base neutralization reaction between tetramethylammonium hydroxide and oxalic acid.

General Reaction Scheme

The reaction proceeds as follows:



This reaction is typically carried out in an aqueous or mixed aqueous-alcoholic solution to facilitate the dissolution of reactants and the crystallization of the product.

Experimental Protocol: Synthesis of Bis(tetramethylammonium) Oxalate Monohydrate[3]

This protocol details the synthesis of the monohydrate form of **tetramethylammonium oxalate**.

Materials:

- Oxalic acid (0.126 g, 1 mmol)
- 25% solution of tetramethylammonium hydroxide in water
- Water-ethanol mixture (1:2 v/v)

Procedure:

- Dissolve oxalic acid in a water-ethanol (1:2 v/v) mixture.
- Add the 25% tetramethylammonium hydroxide solution dropwise to the oxalic acid solution until the acid is neutralized. The endpoint can be determined using a pH indicator or a pH meter.
- Allow the resulting solution to stand for several weeks.
- Colorless block crystals of bis(tetramethylammonium) oxalate monohydrate will form.

- Separate the crystals by filtration.

Alternative Synthesis Approach

An alternative method involves the use of an ion-exchange resin. While not a direct synthesis of the oxalate salt, this method can be used to prepare the tetramethylammonium hydroxide precursor from the more common tetramethylammonium chloride.

Conceptual Workflow:

- Pass an aqueous solution of tetramethylammonium chloride through a strong anion exchange resin (hydroxide form).
- The chloride ions are exchanged for hydroxide ions, yielding an aqueous solution of tetramethylammonium hydroxide.
- This solution can then be reacted with oxalic acid as described in the primary synthesis method.

Properties of Tetramethylammonium Oxalate

This section summarizes the known physical and chemical properties of **tetramethylammonium oxalate**.

Physical Properties

Tetramethylammonium oxalate is a white crystalline solid.^[1] While a specific melting point is not consistently reported in the literature, its thermal decomposition behavior is a key characteristic. The monohydrate form has been structurally characterized by X-ray crystallography.^[3]

Property	Value	Reference
Chemical Formula	$C_{10}H_{24}N_2O_4$ (anhydrous) $C_{10}H_{24}N_2O_4 \cdot H_2O$ (monohydrate)	[1][3][4]
Molecular Weight	236.31 g/mol (anhydrous) 254.33 g/mol (monohydrate)	[3][4]
Appearance	White crystalline solid	[1]
Solubility	High solubility in water and organic solvents.	[1][5]
Melting Point	Not available (decomposes)	
Decomposition	Thermal decomposition of oxalates typically yields carbonates and/or oxides, with the release of CO and CO ₂ . The decomposition of the tetramethylammonium cation will produce volatile amines. The decomposition of ammonium oxalate begins at approximately 215 °C.[6]	[6][7]

Crystal Structure of Bis(tetramethylammonium) Oxalate Monohydrate[3]

The crystal structure of the monohydrate has been determined by single-crystal X-ray diffraction.

Crystal System	Orthorhombic
Space Group	Pnma
Unit Cell Dimensions	$a = 24.614(4) \text{ \AA}$ $b = 6.738(1) \text{ \AA}$ $c = 8.633(2) \text{ \AA}$
Volume	$1431.8(4) \text{ \AA}^3$
Z	4

In the crystal lattice, the oxalate anions and water molecules interact through O—H \cdots O hydrogen bonding, forming chains that run along the b-axis.[3]

Spectroscopic Properties

Specific IR and NMR spectra for **tetramethylammonium oxalate** are not readily available in the literature. However, the expected spectral characteristics can be inferred from the known spectra of the constituent ions.

- Infrared (IR) Spectroscopy: The IR spectrum is expected to show strong absorptions corresponding to the C=O stretching vibrations of the oxalate anion, typically in the region of 1600-1700 cm^{-1} . The C-N stretching and C-H bending vibrations of the tetramethylammonium cation would also be present.
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: A single, sharp singlet is expected for the twelve equivalent methyl protons of the two tetramethylammonium cations. The chemical shift would likely be in the range of 3.1-3.4 ppm.
 - ^{13}C NMR: Two signals are anticipated: one for the methyl carbons of the tetramethylammonium cation (around 55 ppm) and one for the carboxylate carbons of the oxalate anion (in the region of 160-170 ppm).

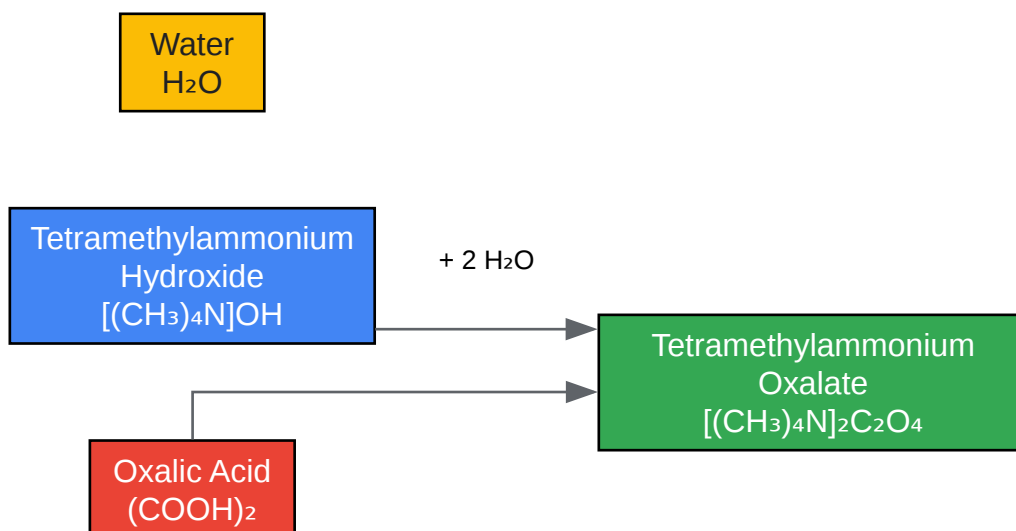
Applications

Tetramethylammonium oxalate has several documented applications in scientific research and industry.

- Phase-Transfer Catalyst: Due to its ionic nature and solubility in both aqueous and organic phases, it can be used as a phase-transfer catalyst in various chemical reactions.[1]
- PCR Enhancer: It has been shown to improve the efficiency and specificity of polymerase chain reactions.[2]
- Materials Science:
 - Advanced Ceramics: It is used in the synthesis of advanced ceramic nanopowders.
 - Supercapacitors: It has been employed as a porogen in the fabrication of carbon nanofibers for supercapacitor electrodes.[2]

Visualizations

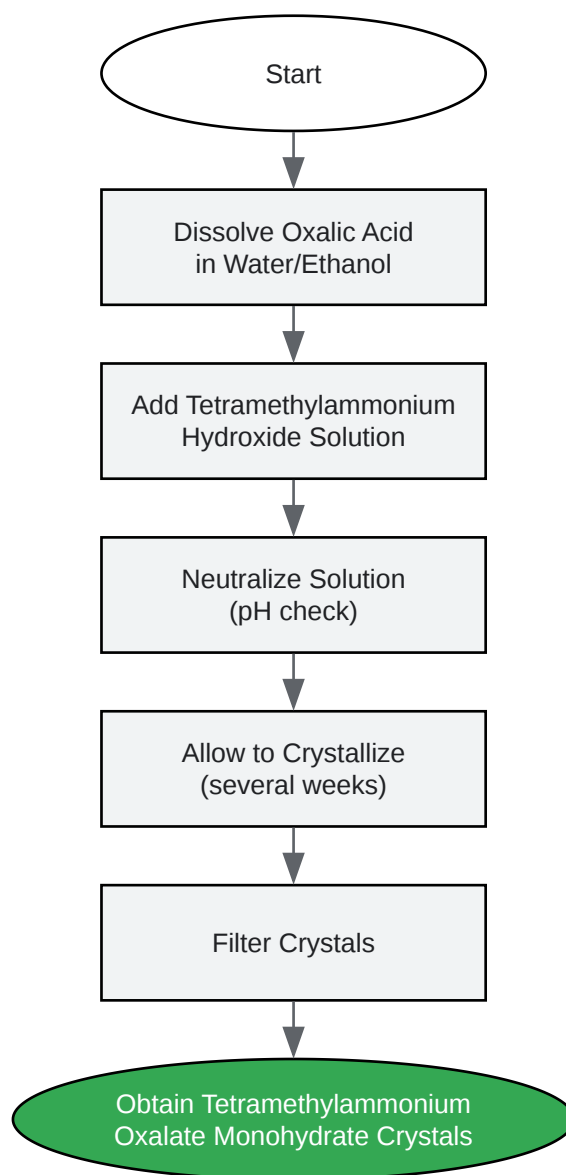
Synthesis Pathway



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Caption: Neutralization reaction for the synthesis of **tetramethylammonium oxalate**.

Experimental Workflow for Synthesis



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Caption: Step-by-step workflow for the laboratory synthesis of **tetramethylammonium oxalate monohydrate**.

Conclusion

Tetramethylammonium oxalate is a versatile quaternary ammonium salt with a straightforward synthesis route. While detailed quantitative data on some of its physical properties, such as a definitive melting point, are not widely published, its crystal structure and general characteristics are well-established. Its utility as a phase-transfer catalyst and in materials science highlights its importance in various research and development sectors. This

guide provides a foundational understanding of this compound, intended to facilitate its application in scientific endeavors. Further research into its thermal properties and detailed spectroscopic characterization would be beneficial to the scientific community.

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